

Technical Support Center: PD 184352 (CI-1040)

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Compound of Interest

Compound Name: PD 118440

Cat. No.: B1678594

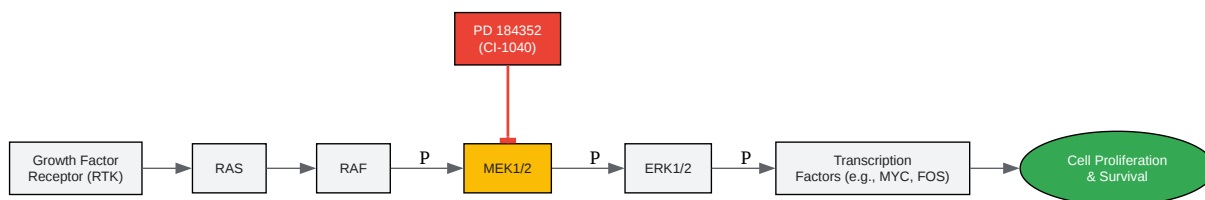
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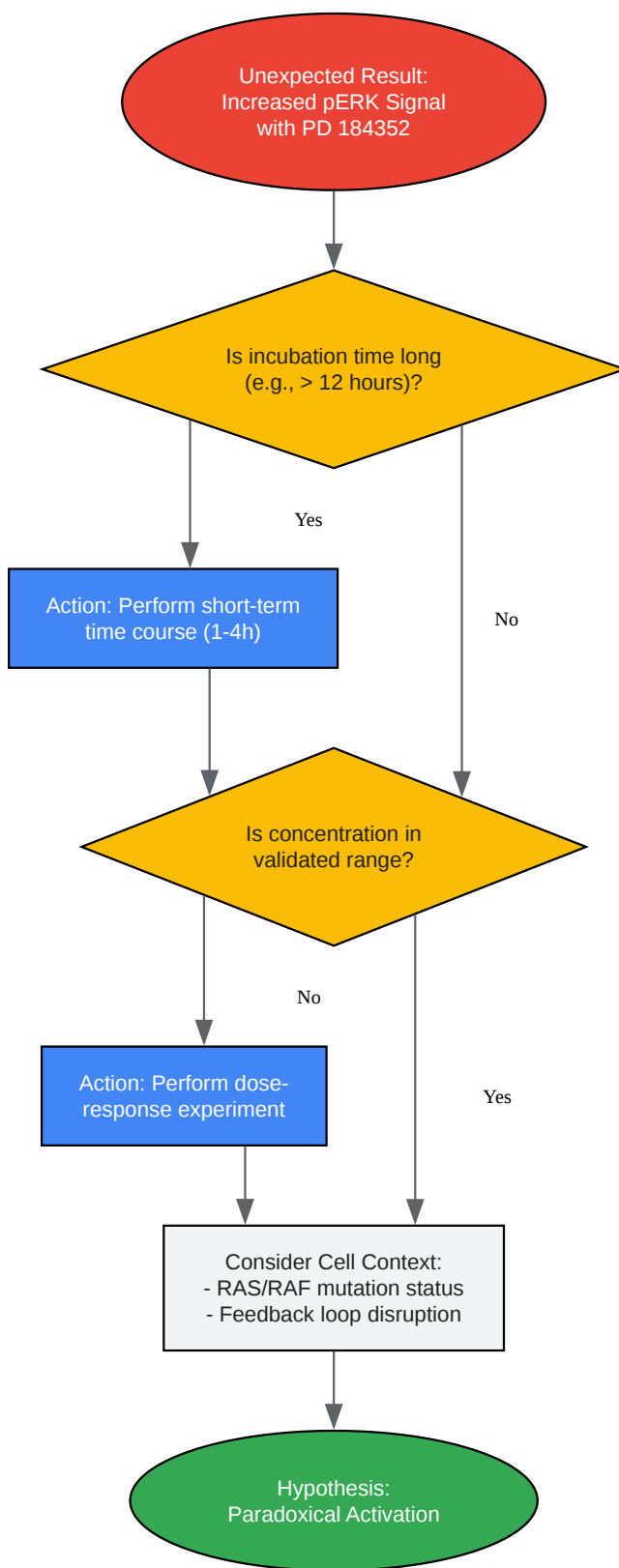
Important Note for Researchers: The compound "**PD 118440**" is a largely uncharacterized molecule with minimal available data. This guide focuses on PD 184352 (also known as CI-1040), a well-characterized, potent, and selective MEK1/2 inhibitor. It is presumed that queries for **PD 118440** may have intended to refer to this more commonly used research compound.

Frequently Asked Questions (FAQs)

Q1: What is PD 184352 (CI-1040) and what is its primary mechanism of action?

PD 184352 (CI-1040) is a highly specific, orally active, and non-ATP-competitive small-molecule inhibitor of MEK1 and MEK2 (MAPK/ERK Kinase 1/2).[1][2] MEK1/2 are dual-specificity protein kinases that are central components of the RAS-RAF-MEK-ERK signaling pathway.[3] By inhibiting MEK1/2, PD 184352 prevents the phosphorylation and subsequent activation of ERK1/2 (Extracellular signal-Regulated Kinases 1/2), thereby blocking downstream signaling that is often implicated in cell proliferation, differentiation, and survival.[2][3]





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References

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- 2. CI-1040 (PD184352), a targeted signal transduction inhibitor of MEK (MAPKK) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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